

Application Notes and Protocols for Antitumor Agent-173 (HS-173)

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Compound of Interest

Compound Name: Antitumor agent-173

Cat. No.: B15609908

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Introduction

Antitumor agent-173, also known as HS-173, is a novel and potent small molecule inhibitor of phosphoinositide 3-kinase alpha (PI3K α)[1]. The PI3K/Akt/mTOR signaling pathway is a critical regulator of cell growth, proliferation, survival, and angiogenesis, and its dysregulation is frequently observed in various cancers[2][3]. By targeting PI3K α , HS-173 effectively inhibits this pathway, leading to the induction of cell cycle arrest and apoptosis in cancer cells[1][4]. These characteristics make HS-173 a promising candidate for further investigation in cancer therapy.

This document provides detailed protocols for the preparation of **Antitumor agent-173** (HS-173) stock solutions and summarizes its key chemical and physical properties. Adherence to these guidelines is crucial for ensuring the stability, potency, and reproducibility of experimental results.

Data Presentation

A summary of the key quantitative data for **Antitumor agent-173** (HS-173) is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	422.46 g/mol	[5] [6] [7] [8]
Molecular Formula	C ₂₁ H ₁₈ N ₄ O ₄ S	[5] [6] [7]
Solubility in DMSO	≥21.1 mg/mL	[4] [5] [9] [10]
Recommended Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	[2]
Storage of Solid	Desiccate at -20°C	[9] [10]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[9] [10]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Antitumor agent-173** (HS-173) in anhydrous DMSO.

Materials:

- **Antitumor agent-173** (HS-173) powder
- Anhydrous Dimethyl Sulfoxide (DMSO), high purity
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or incubator (optional, set to 37°C)

- Sonicator (optional)

Procedure:

- **Equilibrate Reagents:** Allow the vial of solid **Antitumor agent-173** (HS-173) and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing the Compound:** In a sterile microcentrifuge tube, carefully weigh the desired amount of HS-173 powder. To prepare 1 mL of a 10 mM stock solution, weigh out 4.22 mg of HS-173. Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (422.46 \text{ g/mol}) * (1000 \text{ mg/g}) = 4.22 \text{ mg/mL}$
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube containing the HS-173 powder. For a 10 mM stock solution from 4.22 mg of HS-173, add 1 mL of DMSO.
- **Dissolution:**
 - Cap the tube securely and vortex the solution at a high speed for 2-5 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If the compound does not fully dissolve, the following steps can be taken:
 - **Gentle Warming:** Place the tube in a 37°C water bath or incubator for 10-15 minutes. Intermittently vortex the solution during this time.[\[2\]](#)[\[9\]](#)
 - **Sonication:** Place the tube in a bath sonicator for 5-10 minutes to break down any remaining solid particles.[\[2\]](#)[\[11\]](#)
- **Aliquoting and Storage:**
 - Once the **Antitumor agent-173** (HS-173) is completely dissolved, aliquot the stock solution into smaller, single-use sterile amber or foil-wrapped vials to minimize exposure to

light and to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[9][10]}

Protocol 2: Preparation of Working Solutions for in vitro Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for use in cellular assays.

Materials:

- 10 mM **Antitumor agent-173** (HS-173) stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS) or cell culture medium
- Sterile dilution tubes
- Calibrated micropipettes and sterile tips

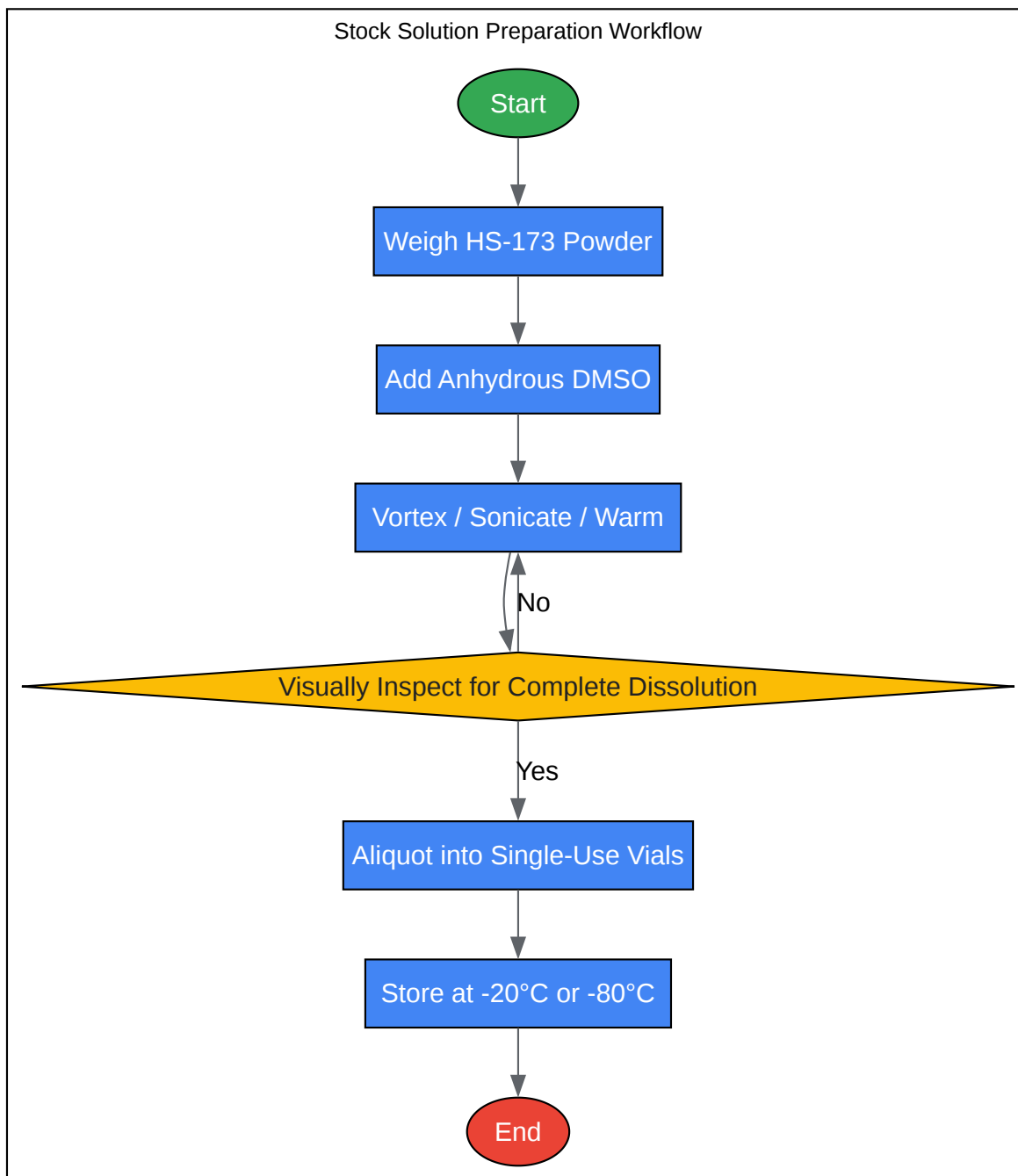
Procedure:

- **Thaw Stock Solution:** Thaw a single-use aliquot of the 10 mM HS-173 stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the DMSO stock solution in your desired sterile aqueous buffer or cell culture medium to achieve the final desired working concentrations.
- **Dilution Technique:** To prevent precipitation of the compound, add the DMSO stock solution dropwise to the aqueous medium while gently vortexing or swirling the tube. This ensures rapid and even dispersion of the compound.
- **Final DMSO Concentration:** It is critical to maintain a low final concentration of DMSO in the cell culture medium to avoid solvent-induced toxicity. The final DMSO concentration should typically be below 0.5%, with 0.1% or lower being ideal for sensitive cell lines or long-term experiments.^[2] Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

- Immediate Use: Working solutions of HS-173 in aqueous media should be prepared fresh immediately before use, as the stability of the compound in aqueous solutions may be limited.[\[10\]](#)

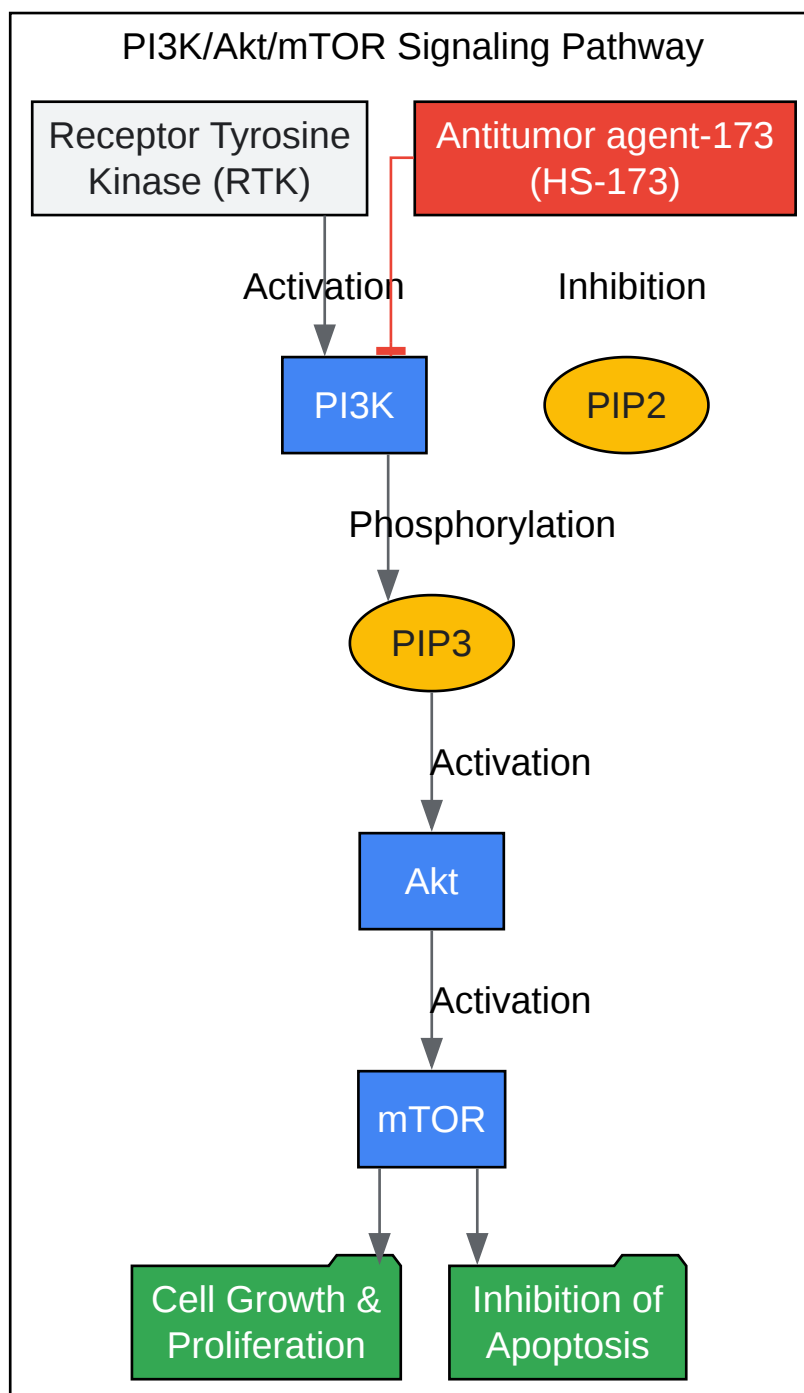
Visualizations

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway targeted by **Antitumor agent-173** (HS-173).



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Caption: Workflow for preparing **Antitumor agent-173** (HS-173) stock solution.



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Caption: Inhibition of the PI3K/Akt/mTOR signaling pathway by **Antitumor agent-173** (HS-173).

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